

# Spiro-NPB versus NPB external quantum efficiency

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## Compound Focus: Spiro-NPB

CAS No.: 932739-76-9

Cat. No.: S834289

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## Performance & Property Comparison

Feature	NPB	Spiro-NPB	HTM 1B (Spirobifluorene-based)
External Quantum Efficiency (EQE)	Lower than HTM 1B [1]	Lower than HTM 1B [1]	13.64% [1] [2]
Maximum Current Efficiency	Lower than HTM 1B [1]	Lower than HTM 1B [1]	16.16 cd/A [1]
Maximum Power Efficiency	Lower than HTM 1B [1]	Lower than HTM 1B [1]	11.17 lm/W [1]
Glass Transition Temperature (T <sub>g</sub> )	~95°C [3]	126°C [1]	180°C [1]
Decomposition Temperature (T <sub>d</sub> )	Information not available in search results	420°C [1]	495°C [1]
HOMO Level (eV)	Information not available in search results	-5.32 [1]	-5.54 [1]

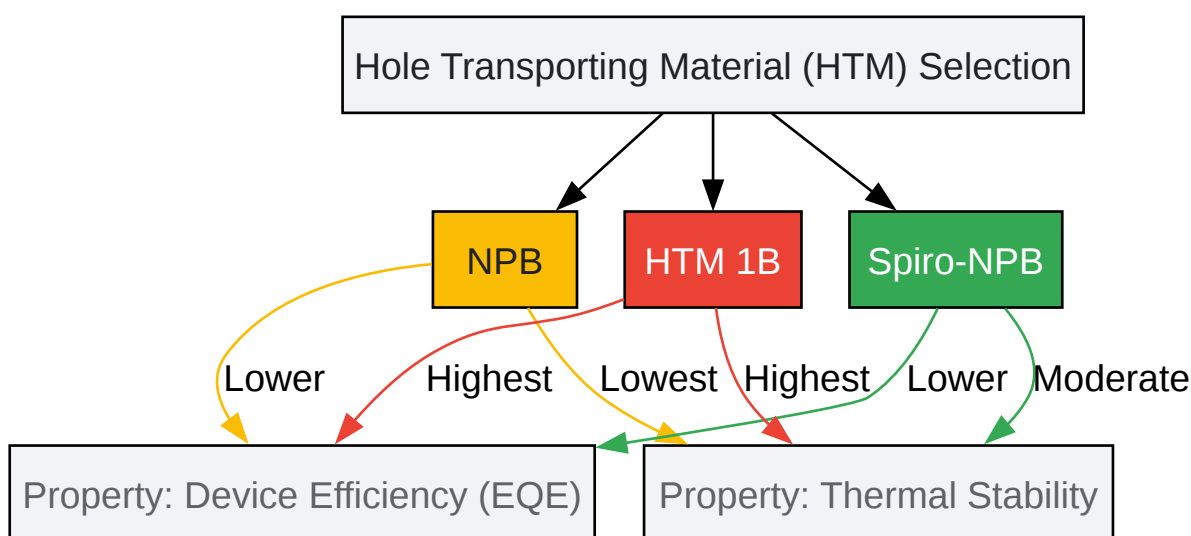
## Experimental Context and Protocols

The comparative data comes from a study where these materials were used as Hole Transporting Materials (HTMs) in red phosphorescent OLEDs [1]. Here are the key experimental details:

- **Device Fabrication:** The OLED devices were fabricated with a multi-layer structure, where the hole transporting layer (using NPB, **Spiro-NPB**, or HTM 1B) is a crucial component between the anode and the emissive layer [1].
- **Efficiency Measurement:** The External Quantum Efficiency (EQE) is defined as the ratio of the number of charge carriers collected by the electrode to the number of incident photons on the device surface [4]. In the context of light-emitting devices like OLEDs, it measures the number of photons that escape the device per injected electron, indicating how efficiently the device converts electricity into light [4] [5].
- **Thermal Analysis:** Thermal stability was assessed using:
  - **Thermogravimetric Analysis (TGA):** Measures the temperature at which a material begins to decompose (typically reported at 5% weight reduction) [1].
  - **Differential Scanning Calorimetry (DSC):** Determines the glass transition temperature ( $T_g$ ), which indicates the morphological stability of the amorphous film [1].

## Key Comparative Insights

The data reveals critical performance trade-offs:



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- **Thermal Stability:** The spirobifluorene core in **Spiro-NPB** and HTM 1B leads to significantly higher thermal and morphological stability compared to NPB. This is crucial for device longevity, as low  $T_g$  materials like NPB can crystallize during device operation, leading to failure [1] [3].
- **Device Efficiency:** While **Spiro-NPB** offers much better thermal stability than NPB, the study shows that its EQE is comparable to or only slightly better than NPB. The structurally optimized **HTM 1B** is the material that delivers a dramatic leap in all efficiency metrics, including EQE [1].

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## References

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